

Application of 3-Bromofuran in Agrochemical Synthesis: Detailed Notes and Protocols

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Compound of Interest

Compound Name: 3-Bromofuran

Cat. No.: B129083

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3-Bromofuran serves as a versatile and highly valuable building block in the synthesis of a variety of agrochemicals. Its reactive furan ring, substituted with a bromine atom, allows for a range of chemical transformations, including cross-coupling reactions and ring functionalization, to produce molecules with fungicidal, herbicidal, and insecticidal properties. This document provides detailed application notes and experimental protocols for the synthesis of two classes of compounds with potential agrochemical applications starting from **3-bromofuran** and its derivatives: Furanone-based compounds and Phenylfuran-yl-nicotinonitriles.

Synthesis of Furanone Derivatives for Potential Fungicidal and Herbicidal Applications

Furanone scaffolds are present in numerous natural products and have been shown to exhibit a wide range of biological activities, including antifungal and herbicidal properties. **3-Bromofuran** can be efficiently converted to 3-bromo-5-hydroxy-2(5H)-furanone, a key intermediate for further elaboration.

Application Note:

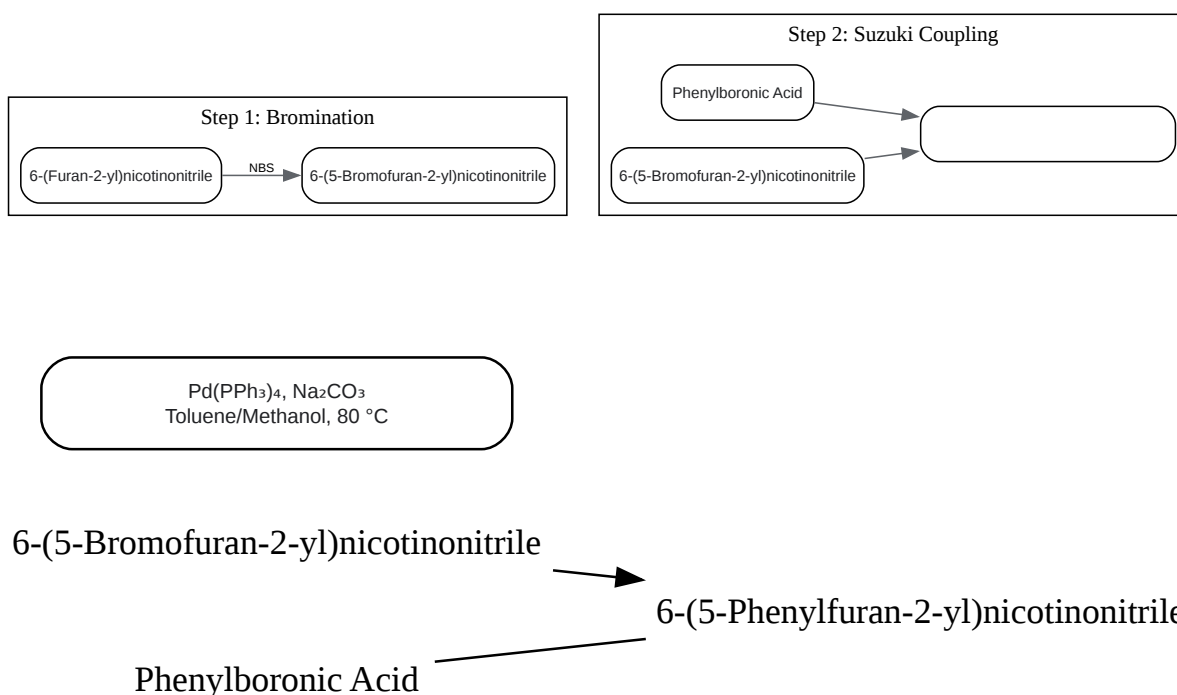
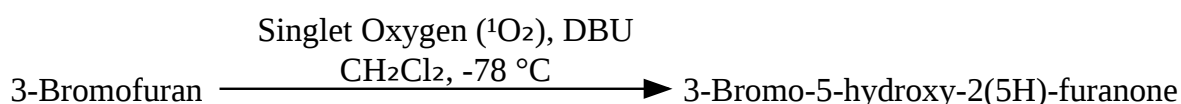
The photooxidation of **3-bromofuran** provides a direct route to 3-bromo-5-hydroxy-2(5H)-furanone. This intermediate can be further modified to generate a library of furanone

derivatives for screening as potential fungicides and herbicides. The presence of the bromine atom and the hydroxyl group offers two points for chemical diversification.

Experimental Protocol: Synthesis of 3-Bromo-5-hydroxy-2(5H)-furanone

This protocol details the photooxidation of **3-bromofuran**.

Reaction Scheme:



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